

# Prudent Disposal of Yuehgesin C: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Yuehgesin C

Cat. No.: B15596405

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Researchers and drug development professionals handling **Yuehgesin C** must adhere to stringent safety protocols to ensure personal and environmental safety during its disposal. This document provides a comprehensive overview of the recommended procedures for the proper disposal of **Yuehgesin C**, based on available safety data.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the substance's Safety Data Sheet (SDS). **Yuehgesin C** is classified as harmful if swallowed or inhaled and causes skin and serious eye irritation. Therefore, appropriate personal protective equipment (PPE) must be worn at all times. This includes, but is not limited to, protective gloves, eye protection, and face protection. Work should be conducted in a well-ventilated area, such as a fume hood, to avoid inhalation of dust.

Key Hazard Statements:

- H302: Harmful if swallowed.<sup>[1]</sup>
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H402: Harmful to aquatic life.

In the event of exposure, the following first aid measures should be taken:

- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[1]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **Yuehgesin C**.

Property	Value
Molecular Formula	C17H22O5
Molecular Weight	306.354 g/mol
Density	1.2±0.1 g/cm <sup>3</sup>
Boiling Point	474.7±45.0 °C at 760 mmHg
Flash Point	170.5±22.2 °C
Vapor Pressure	0.0±1.2 mmHg at 25°C
Data sourced from Chemsrvc[2]	

## Step-by-Step Disposal Procedure

The primary recommendation for the disposal of **Yuehgesin C** is to use an approved waste disposal plant.[1][3] The following steps provide a general operational plan for its collection and disposal.

- Waste Identification and Segregation:

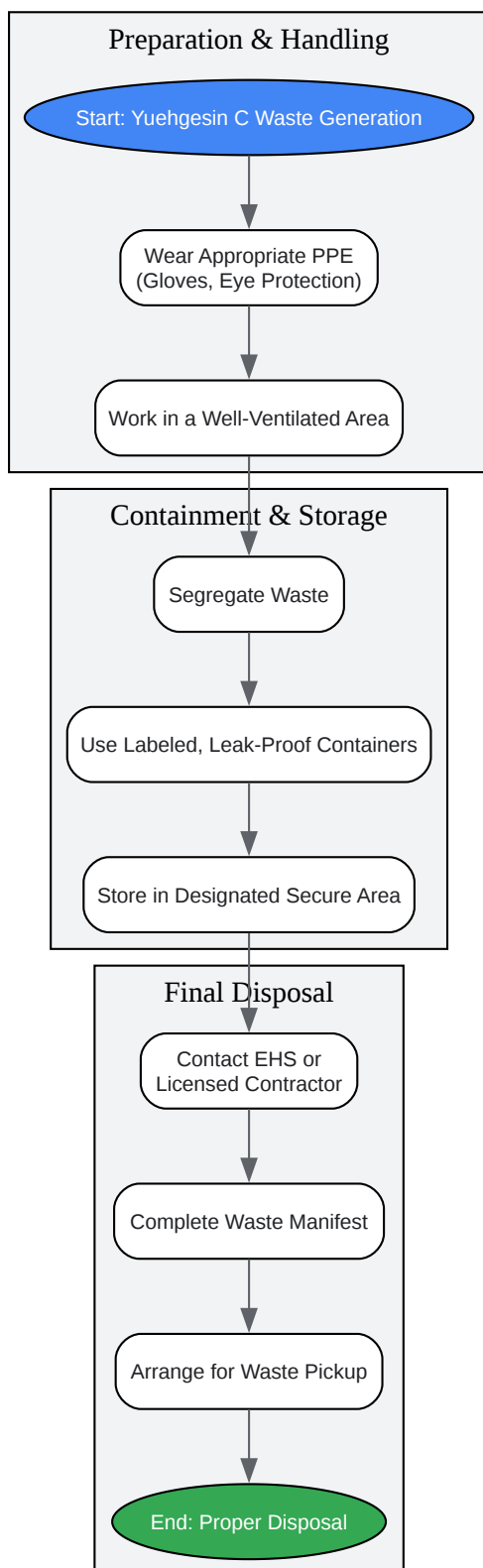
- Clearly label all waste containers containing **Yuehgesin C** as "Hazardous Waste."
- Segregate **Yuehgesin C** waste from other laboratory waste streams to avoid accidental mixing with incompatible substances.
- Containerization:
  - Use leak-proof, sealable containers that are compatible with **Yuehgesin C**.
  - Ensure containers are clearly labeled with the chemical name and associated hazards.
  - Do not overfill containers; leave adequate headspace to allow for expansion.
- Storage:
  - Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
  - Storage areas should be cool and dry to maintain chemical stability.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
  - Provide the contractor with a copy of the Safety Data Sheet and any other relevant information about the waste.
- Documentation:
  - Maintain accurate records of the amount of **Yuehgesin C** waste generated and the date of disposal.
  - Keep copies of all waste manifests and other disposal documentation as required by institutional and regulatory policies.

## Experimental Protocols

No specific experimental protocols for the disposal or degradation of **Yuehgesin C** were found in the available search results. The recommended procedure is to transfer the material to a licensed hazardous waste disposal company.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Yuehgesin C**.



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Caption: Logical workflow for the safe disposal of **Yuehgesin C**.

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## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Yuehgesin C | CAS#:125072-68-6 | Chemsrce [chemsrc.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
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